

Application Notes and Protocols for Apoptosis Detection Following G-1 Treatment

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Compound of Interest

Compound Name: (3aS,4R,9bR)-G-1

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Introduction

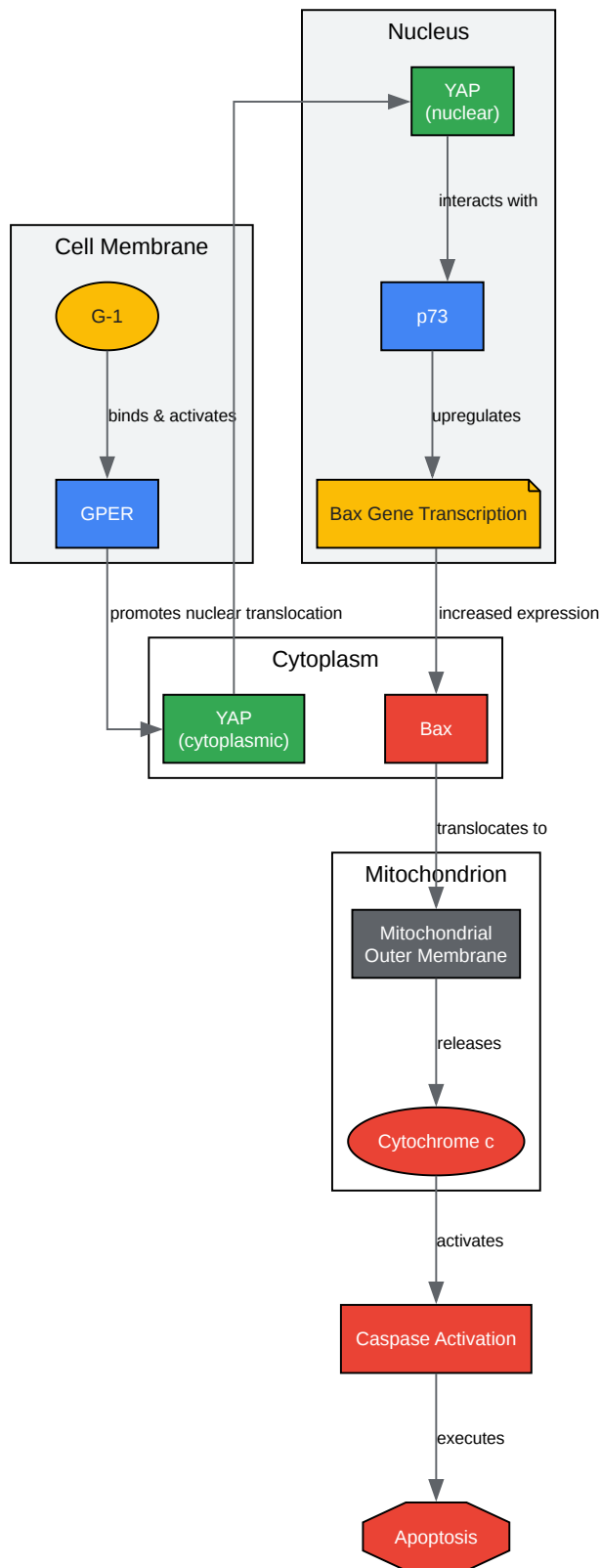
G-1, a selective G protein-coupled estrogen receptor (GPER) agonist, has emerged as a compound of interest in cancer research due to its ability to induce apoptosis in various cancer cell lines. Understanding the signaling pathways initiated by G-1 and quantifying its apoptotic effects are crucial for evaluating its therapeutic potential. These application notes provide a comprehensive guide to detecting and quantifying apoptosis induced by G-1 treatment, complete with detailed experimental protocols and data presentation formats.

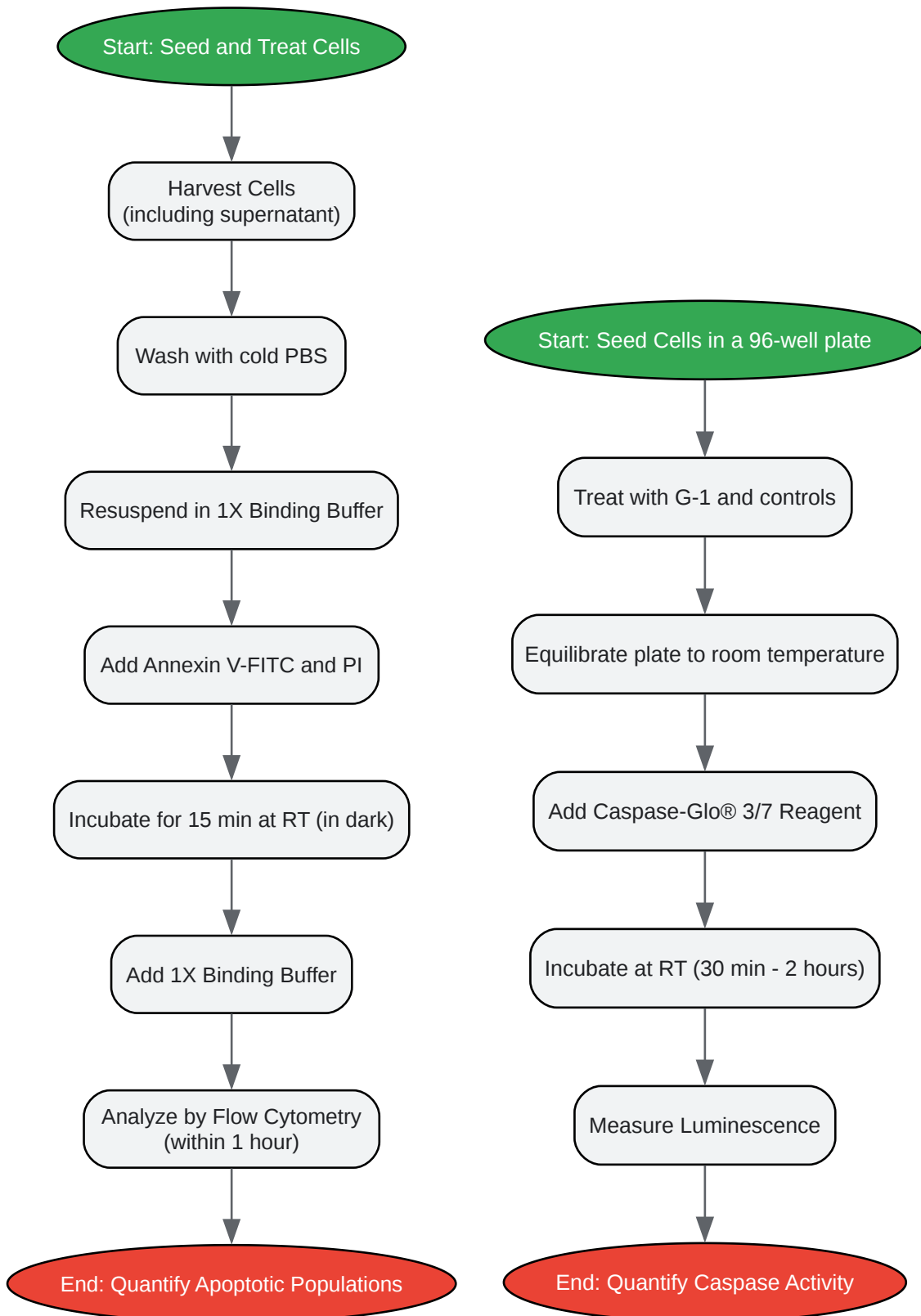
The primary mechanism of G-1-induced apoptosis involves the activation of GPER, which triggers a downstream signaling cascade. A key pathway identified involves the Yes-associated protein (YAP) and the tumor suppressor protein p73.^{[1][2]} GPER activation by G-1 leads to the nuclear accumulation of YAP, where it interacts with p73. This complex then upregulates the expression of pro-apoptotic proteins such as Bax, a member of the Bcl-2 family, which in turn promotes the mitochondrial pathway of apoptosis, leading to caspase activation and subsequent cell death.^{[1][2][3]}

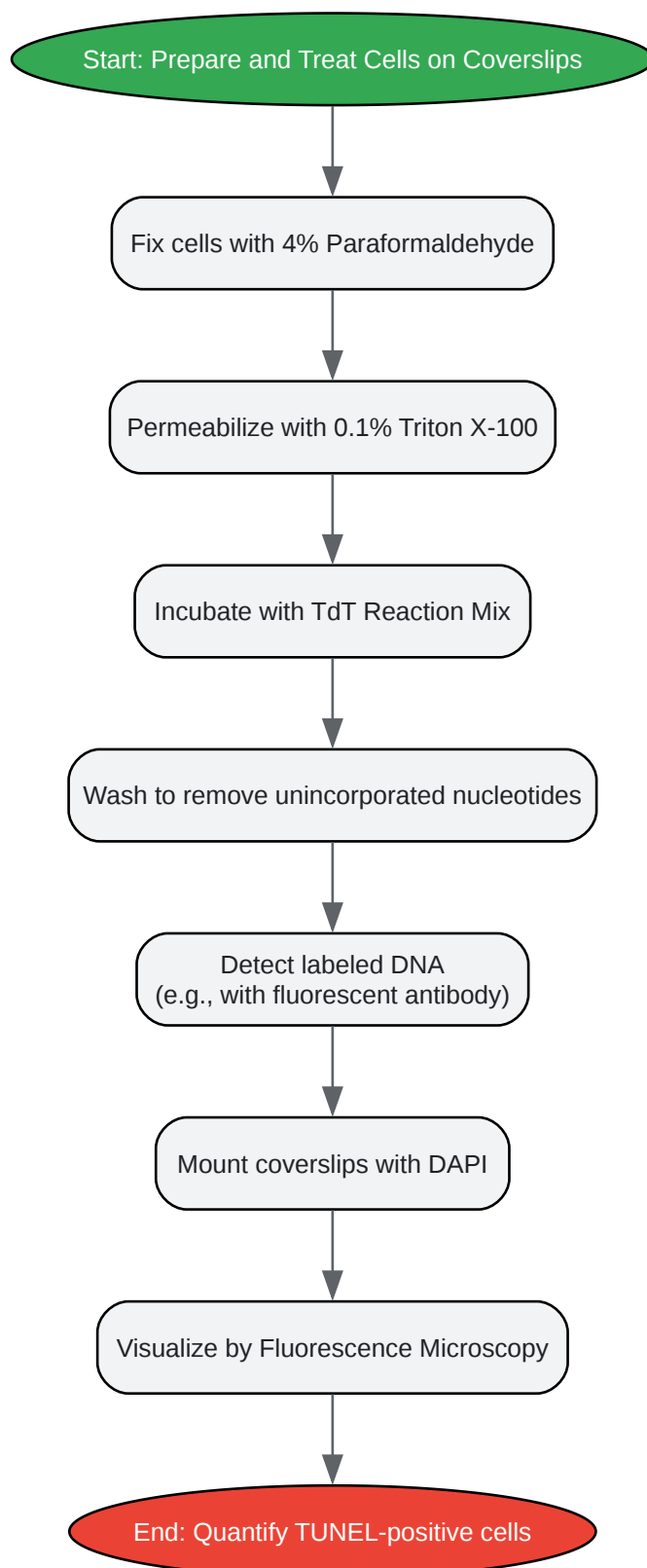
This document outlines standard methodologies for assessing apoptosis, including Annexin V/Propidium Iodide (PI) staining for the detection of early and late apoptotic cells, caspase activity assays to measure the activation of key executioner caspases, and the TUNEL (Terminal deoxynucleotidyl transferase dUTP Nick End Labeling) assay for detecting DNA fragmentation, a hallmark of late-stage apoptosis.

G-1 Induced Apoptosis: Signaling Pathway

The signaling cascade initiated by G-1 leading to apoptosis is a multi-step process. The following diagram illustrates the key molecular events.







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References

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